

# Isononyl Alcohol: A Branched-Chain Primary Alcohol Technical Guide

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## Compound of Interest

Compound Name: *Isononyl alcohol*

Cat. No.: B036306

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## Introduction

**Isononyl alcohol** (INA) is a branched-chain primary alcohol consisting of a nine-carbon backbone.<sup>[1][2]</sup> It is a clear, colorless liquid with a characteristic mild odor and is sparingly soluble in water but soluble in most organic solvents.<sup>[1]</sup> As a versatile chemical intermediate, **isononyl alcohol** is a key precursor in the synthesis of various commercially important compounds, most notably diisononyl phthalate (DINP), a widely used plasticizer.<sup>[3][4]</sup> Its branched structure imparts unique physical and chemical properties that are leveraged in a multitude of applications, including coatings, inks, surfactants, and as a fragrance ingredient.<sup>[1][4][5]</sup> This technical guide provides an in-depth overview of the core properties, synthesis, and potential biological interactions of **isononyl alcohol**, with a focus on its relevance to research and development.

## Physicochemical Properties

The physicochemical properties of **isononyl alcohol** are crucial for its application and handling. A summary of its key quantitative data is presented in the table below.

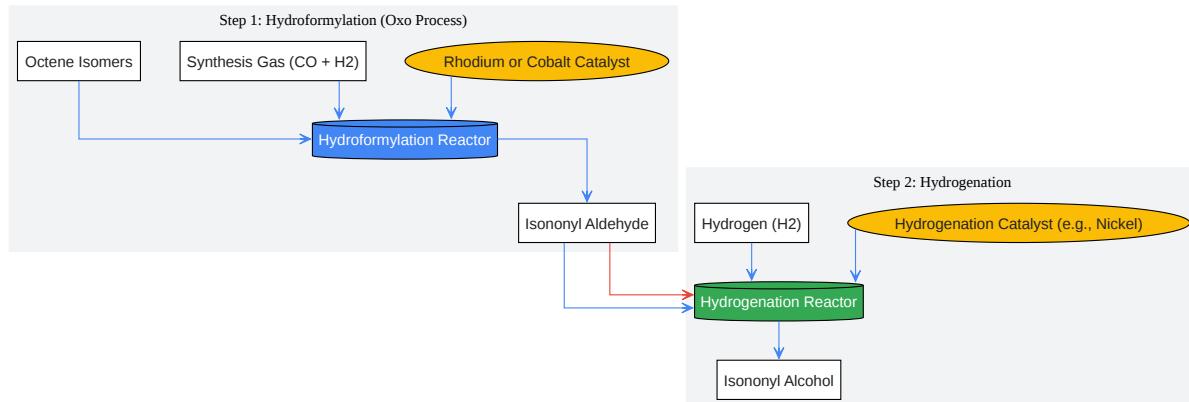
Property	Value	Reference
Molecular Formula	C9H20O	<a href="#">[2]</a>
Molar Mass	144.258 g/mol	<a href="#">[2]</a>
Appearance	Clear liquid	<a href="#">[2]</a>
Density	0.83 g/cm <sup>3</sup> (at 20°C)	<a href="#">[2]</a>
Boiling Point	215 °C	<a href="#">[2]</a>
Melting Point	-64 to -65 °C	
Flash Point	98 °C	<a href="#">[2]</a>
Vapor Pressure	0.0198 mm Hg	<a href="#">[2]</a>
Solubility in Water	Slightly soluble	<a href="#">[2]</a>

## Synthesis of Isononyl Alcohol

The primary industrial route for the production of **isononyl alcohol** is the oxo process, which involves the hydroformylation of octene isomers followed by hydrogenation of the resulting isononyl aldehydes.[\[1\]](#)[\[2\]](#)

## Production Workflow

The overall production process can be visualized as a two-step reaction sequence.



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Caption: Production workflow of **isononyl alcohol**.

## Experimental Protocol: Laboratory-Scale Synthesis

This protocol describes a generalized procedure for the laboratory synthesis of **isononyl alcohol** via a two-step hydroformylation and hydrogenation process, adapted from industrial methodologies.

### Materials:

- 1-octene (or a mixture of octene isomers)
- Synthesis gas (1:1 molar ratio of CO:H2)

- Rhodium-based catalyst (e.g., Rh(CO)<sub>2</sub>(acac) with a phosphine ligand) or Cobalt-based catalyst (e.g., dicobalt octacarbonyl)
- High-pressure autoclave reactor equipped with a stirrer, gas inlet, and temperature and pressure controls
- Hydrogen gas
- Hydrogenation catalyst (e.g., Raney Nickel or Palladium on carbon)
- Anhydrous solvent (e.g., toluene or hexane)
- Standard glassware for filtration and distillation

**Procedure:****Step 1: Hydroformylation**

- Thoroughly clean and dry the high-pressure autoclave reactor.
- In an inert atmosphere (e.g., under nitrogen or argon), charge the reactor with the chosen solvent, the rhodium or cobalt catalyst, and any necessary ligands.
- Add the 1-octene to the reactor.
- Seal the reactor and purge several times with synthesis gas to remove any residual air.
- Pressurize the reactor with the synthesis gas to the desired pressure (typically 4-20 MPa).
- Heat the reactor to the reaction temperature (typically 120-200 °C) while stirring.
- Maintain the reaction under constant pressure and temperature for a specified time (e.g., 2-6 hours), monitoring the uptake of synthesis gas.
- After the reaction is complete, cool the reactor to room temperature and carefully vent the excess gas in a well-ventilated fume hood.
- The resulting product is a mixture containing isononyl aldehyde.

## Step 2: Hydrogenation

- The crude isononyl aldehyde mixture from the hydroformylation step can be used directly or after solvent removal.
- Transfer the aldehyde to a suitable hydrogenation reactor.
- Carefully add the hydrogenation catalyst under an inert atmosphere.
- Seal the reactor and purge with hydrogen gas.
- Pressurize the reactor with hydrogen to the desired pressure (typically 2-6 MPa).
- Heat the reactor to the hydrogenation temperature (typically 50-120 °C) with vigorous stirring.
- Monitor the reaction by observing the hydrogen uptake.
- Once the reaction is complete, cool the reactor and vent the excess hydrogen.
- Filter the reaction mixture to remove the catalyst.
- The crude **isononyl alcohol** can be purified by fractional distillation under reduced pressure.

## Analytical Methods

### Gas Chromatography (GC) for Purity and Isomer Distribution Analysis

Objective: To determine the purity of the synthesized **isononyl alcohol** and to analyze the distribution of its isomers.

#### Instrumentation:

- Gas chromatograph (GC) equipped with a flame ionization detector (FID).
- Capillary column suitable for alcohol analysis (e.g., a polar stationary phase like polyethylene glycol or a non-polar phase like dimethylpolysiloxane).

**Procedure:**

- Sample Preparation: Prepare a dilute solution of the **isononyl alcohol** sample in a suitable solvent (e.g., dichloromethane or hexane).
- Standard Preparation: Prepare a series of standard solutions of a known **isononyl alcohol** isomer or a certified reference material at different concentrations to create a calibration curve.
- GC Conditions (Typical):
  - Injector Temperature: 250 °C
  - Detector Temperature: 280 °C
  - Oven Temperature Program: Start at a lower temperature (e.g., 80 °C), hold for a few minutes, then ramp up to a higher temperature (e.g., 220 °C) at a controlled rate (e.g., 10 °C/min).
  - Carrier Gas: Helium or Nitrogen at a constant flow rate.
  - Injection Volume: 1 µL.
- Analysis: Inject the standard solutions and the sample solution into the GC.
- Data Interpretation: Identify the peaks corresponding to **isononyl alcohol** isomers based on their retention times compared to the standards. Calculate the area of each peak to determine the relative percentage of each isomer and the overall purity of the sample.

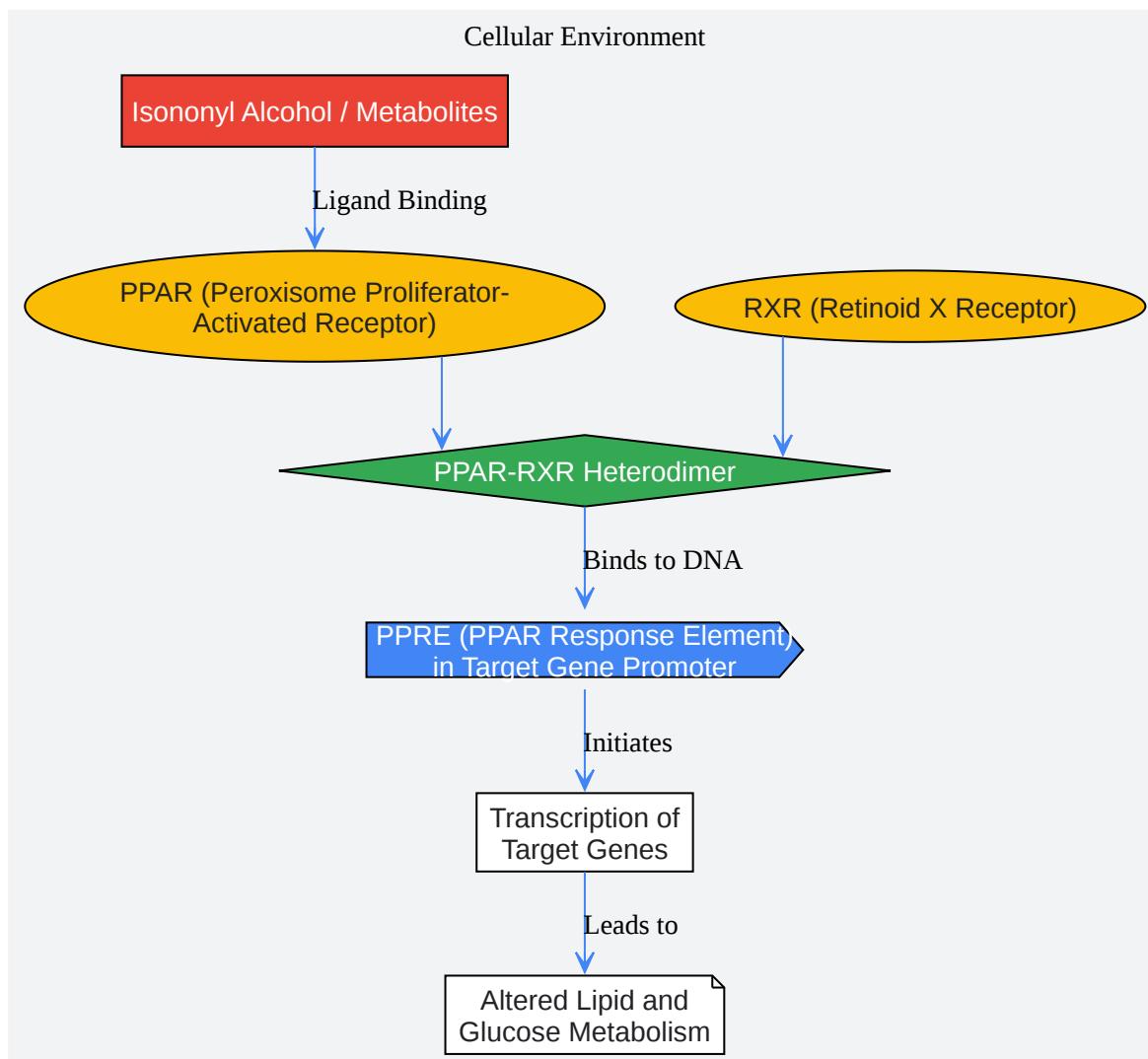
## Biological Interactions and Signaling Pathways

While **isononyl alcohol** itself has limited direct research regarding its effects on specific signaling pathways, its primary metabolite, diisononyl phthalate (DINP), has been studied more extensively. The metabolism of DINP involves its hydrolysis to monoisononyl phthalate (MINP) and **isononyl alcohol**. Therefore, understanding the biological effects of DINP and its metabolites provides insight into the potential interactions of **isononyl alcohol**.

Evidence suggests that phthalates and their metabolites can interact with nuclear receptors, particularly the Peroxisome Proliferator-Activated Receptors (PPARs).<sup>[1]</sup> PPARs are ligand-activated transcription factors that play a crucial role in regulating lipid and glucose metabolism.

## Hypothesized Signaling Pathway: PPAR Activation

The interaction of **isononyl alcohol**'s metabolic precursors with PPARs suggests a potential mechanism by which it could influence cellular processes.



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Caption: Hypothesized PPAR signaling pathway activation.

This proposed pathway illustrates that **isononyl alcohol** or its metabolites may act as ligands for PPARs. Upon binding, PPAR forms a heterodimer with the retinoid X receptor (RXR). This complex then binds to specific DNA sequences known as PPAR response elements (PPREs) in the promoter regions of target genes, leading to the transcription of genes involved in metabolic regulation.

## Toxicology and Safety

**Isononyl alcohol** is considered to have low acute toxicity. However, it can cause skin and serious eye irritation.<sup>[6]</sup> The toxicological profile of its major derivative, DINP, has been the subject of extensive research, particularly concerning its potential endocrine-disrupting effects.

Toxicological Endpoint	Result	Reference
Acute Oral Toxicity (LD50, rat)	> 2.0 g/kg	[7]
Skin Irritation	Irritating	[6]
Eye Irritation	Serious eye damage	[6]

## Applications in Research and Development

The unique properties of **isononyl alcohol** make it a valuable tool in various research contexts:

- **Drug Delivery:** Its amphiphilic nature can be exploited in the development of novel drug delivery systems for hydrophobic therapeutic agents.
- **Biomaterials:** As a precursor to plasticizers, it is relevant in the study of polymer biocompatibility and the development of new medical-grade plastics.
- **Toxicology and Metabolism Studies:** **Isononyl alcohol** and its metabolites serve as important subjects for research into the mechanisms of action of branched-chain alcohols and phthalates on biological systems.

## Conclusion

**Isononyl alcohol** is a significant branched-chain primary alcohol with diverse industrial applications. Its synthesis via the oxo process is a well-established industrial method that can be adapted for laboratory-scale production. While direct research on the specific cellular signaling effects of **isononyl alcohol** is emerging, its relationship with DINP and the established interaction of phthalates with PPARs provide a strong foundation for further investigation into its biological activity. This technical guide serves as a comprehensive resource for researchers and professionals seeking to understand and utilize **isononyl alcohol** in their work.

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